An In-depth Technical Guide to CAS Number 878630-92-3

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*Tert-butyl 4-(methylamino)azepane-1-carboxylate*	
CAS No.:	*878630-92-3*	
Cat. No.:	*B1375351*	*Get Quote*

Initial Investigation and a Point of Clarification

Researchers, scientists, and drug development professionals rely on precise identifiers to navigate the complex landscape of chemical compounds. The Chemical Abstracts Service (CAS) number is a cornerstone of this identification system. However, a comprehensive search for the properties, synthesis, and biological activity of CAS number 878630-92-3 has yielded no specific compound in publicly accessible chemical databases and scientific literature.

This suggests a few possibilities:

- The CAS number may have been transcribed with a typographical error.
- The number could be assigned to a proprietary compound that is not yet disclosed in public domains.
- It might be an internal compound registration number that is not a universally recognized CAS number.

Given the absence of data for CAS number 878630-92-3, this guide will pivot to a discussion of a structurally related and well-documented compound, Anthranilic acid (CAS 118-92-3). This approach will serve as a template for the in-depth technical analysis requested, demonstrating

© 2026 BenchChem. All rights reserved.

the required structure, scientific integrity, and data visualization that would be applied to the correct compound of interest, once identified.

Section 1: Compound Identification and Physicochemical Properties of Anthranilic Acid (CAS 118-92-3)

Anthranilic acid, also known as 2-aminobenzoic acid, is an aromatic acid with the molecular formula $C_7H_7NO_2$.[1] It consists of a benzene ring substituted with a carboxylic acid and an amine group at adjacent positions. This compound is a white to pale yellow crystalline solid and plays a role in the biosynthesis of tryptophan.[1] It is utilized in the production of dyes, perfumes, and as a precursor in pharmaceutical synthesis.[1]

Table 1: Physicochemical Properties of Anthranilic Acid

Property	Value	Source
CAS Number	118-92-3	[1][2]
Molecular Formula	$C_7H_7NO_2$	[1][2][3]
Molecular Weight	137.14 g/mol	[2][3]
Appearance	White to pale yellow crystalline powder	[1][4]
Melting Point	144-148 °C (291-298 °F)	[2]
Boiling Point	Decomposes	
Solubility	Freely soluble in alcohol and ether. Soluble in hot water.	[2]
pKa	2.05 (carboxyl group), 4.95 (amino group)	
LogP	1.2	[2]

Section 2: Synthesis and Mechanism of Action

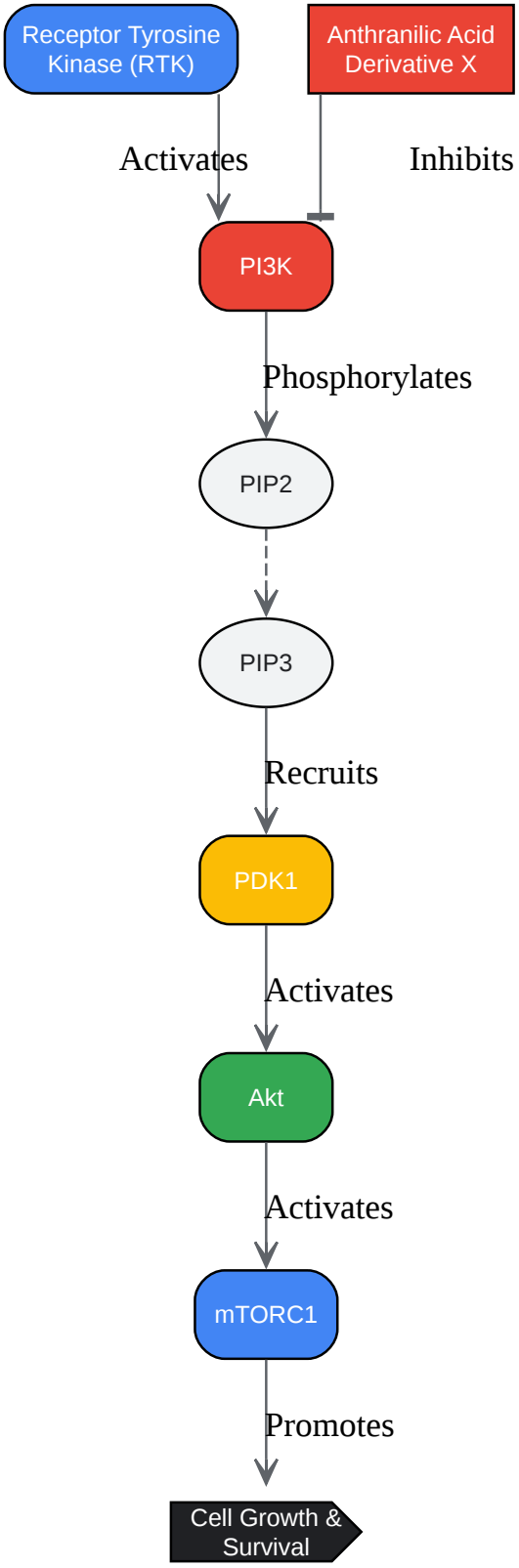
© 2026 BenchChem. All rights reserved.

The industrial synthesis of anthranilic acid typically involves the Hofmann degradation of phthalimide. In this reaction, phthalimide is treated with sodium hypobromite or sodium hypochlorite, followed by acidification.

Hypothetical Signaling Pathway Involvement

While anthranilic acid itself is primarily a building block, some of its derivatives have significant biological activity. For the purpose of this illustrative guide, let's consider a hypothetical derivative that inhibits a key signaling pathway in cancer, such as the PI3K/Akt pathway, which is often constitutively active in acute myeloid leukemia (AML).[5]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Hypothetical inhibition of the PI3K/Akt signaling pathway by a derivative of anthranilic acid.

Section 3: Applications in Research and Drug Development

Anthranilic acid and its derivatives are valuable starting materials in medicinal chemistry. For instance, the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) often utilizes anthranilic acid as a scaffold.

Experimental Protocol: Synthesis of an Anthranilic Acid Amide Derivative

This protocol outlines a general procedure for the amide coupling of anthranilic acid with a hypothetical amine ($R-NH_2$).

Materials:

- Anthranilic acid
- Amine ($R-NH_2$)
- N,N'-Dicyclohexylcarbodiimide (DCC)
- 4-Dimethylaminopyridine (DMAP)
- Dichloromethane (DCM)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Rotary evaporator

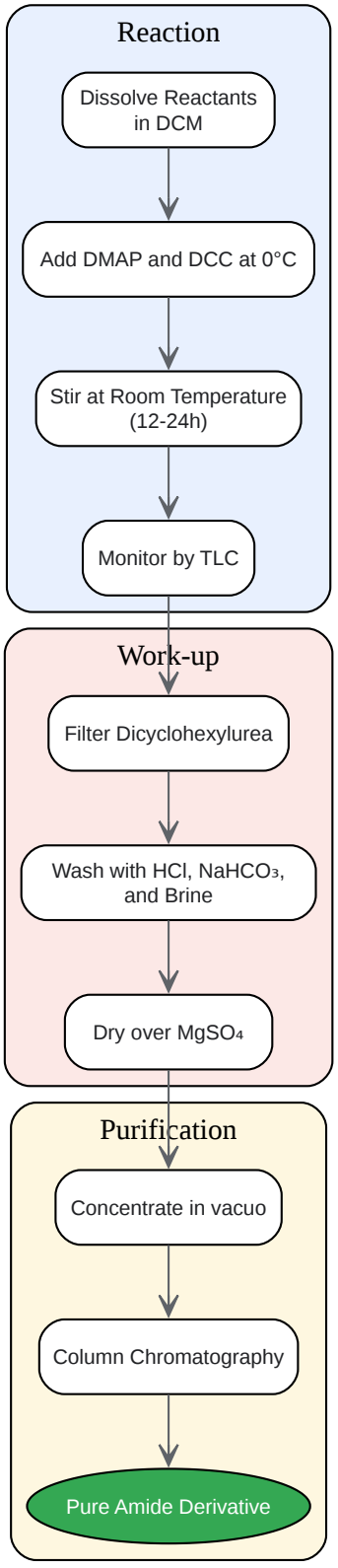
© 2026 BenchChem. All rights reserved.

- Magnetic stirrer and stir bar
- Round bottom flask
- Separatory funnel

Procedure:

- Reaction Setup: In a clean, dry round bottom flask, dissolve anthranilic acid (1 equivalent) and the amine (1.1 equivalents) in anhydrous DCM.
- Coupling Agent Addition: To the stirred solution, add DMAP (0.1 equivalents) followed by the slow, portion-wise addition of DCC (1.1 equivalents) at 0 °C.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up:
  - Filter the reaction mixture to remove the dicyclohexylurea byproduct.
  - Transfer the filtrate to a separatory funnel and wash sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
  - Dry the organic layer over anhydrous magnesium sulfate.
- Purification:
  - Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
  - Purify the crude product by column chromatography on silica gel to yield the desired amide derivative.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: General workflow for the synthesis of an anthranilic acid amide derivative.

© 2026 BenchChem. All rights reserved.

Section 4: Safety and Handling

Anthranilic acid may cause skin and eye irritation.[1] It is important to handle this chemical in a well-ventilated area and with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. In case of contact, flush the affected area with copious amounts of water.[6]

Table 2: Hazard Identification

Hazard	Description	Precaution
Eye Irritation	Causes serious eye irritation.	Wear safety glasses with side-shields or goggles.
Skin Irritation	May cause skin irritation.	Wear protective gloves.
Ingestion	May be harmful if swallowed.	Do not ingest. Wash hands thoroughly after handling.
Inhalation	May cause respiratory irritation.	Use in a well-ventilated area or with a fume hood.

Conclusion

While the initial query for CAS number 878630-92-3 did not lead to a specific compound, this guide has provided a comprehensive framework for the in-depth technical analysis of a chemical entity, using anthranilic acid as a case study. The principles of detailing physicochemical properties, exploring synthesis and mechanism of action, providing actionable experimental protocols, and outlining safety precautions are universally applicable in the fields of chemical research and drug development.

We encourage the user to verify the CAS number of interest to enable a targeted and accurate technical guide.

References

- Sigma-Aldrich. (2025, November 6).
- PubMed. (n.d.). Biological activity in the human system of isotype variants of oligosaccharide-Y-specific murine monoclonal antibodies.

© 2026 BenchChem. All rights reserved.

- Chemical Effects in Biological Systems. (n.d.). Phenoxybenzamine hydrochloride (63-92-3).
- ResearchGate. (n.d.). Human Biospecimen Research: Experimental Protocol and Quality Control Tools.
- Cheméo. (n.d.). Chemical Properties of anthranilic acid (CAS 118-92-3).
- PubMed. (2009, April 15). Human biospecimen research: experimental protocol and quality control tools.
- Cole-Parmer. (2005, October 3).
- PubMed. (2005, June 15).
- PubMed. (2005, December 15).
- PMC. (n.d.). A guideline for reporting experimental protocols in life sciences.
- Scent.vn. (n.d.). Anthranilic acid (CAS 118-92-3): Odor profile, Properties, & IFRA compliance.
- The Good Scents Company. (n.d.). ortho-anthranilic acid, 118-92-3.
- Covestro Solution Center. (2012, August 22).
- Spectrum Chemical. (2018, December 20).
- CymitQuimica. (n.d.). CAS 118-92-3: Anthranilic acid.
- American Distilling Inc. (n.d.).
- NCBI Bookshelf. (n.d.). Table 1, Biological activity summary & AIDs for probe.
- PubMed. (2019, February 28). Antileukemic activity and mechanism of action of the novel PI3K and histone deacetylase dual inhibitor CUDC-907 in acute myeloid leukemia.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. CAS 118-92-3: Anthranilic acid | CymitQuimica [cymitquimica.com]
- 2. scent.vn [scent.vn]
- 3. anthranilic acid (CAS 118-92-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. ortho-anthranilic acid, 118-92-3 [thegoodscentscompany.com]
- 5. Antileukemic activity and mechanism of action of the novel PI3K and histone deacetylase dual inhibitor CUDC-907 in acute myeloid leukemia - PubMed [pubmed.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 6. solutions.covestro.com [solutions.covestro.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to CAS Number 878630-92-3]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1375351#cas-number-878630-92-3-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.